

Technical Support Center: Chemical Synthesis of Modified Nucleosides

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Compound of Interest

Compound Name: 5-Carboxymethylaminomethyluridine

Cat. No.: B1212367

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during the chemical synthesis of modified nucleosides.

Troubleshooting Guides

This section provides solutions to specific problems that may arise during key experimental procedures involving the chemical synthesis of modified nucleosides.

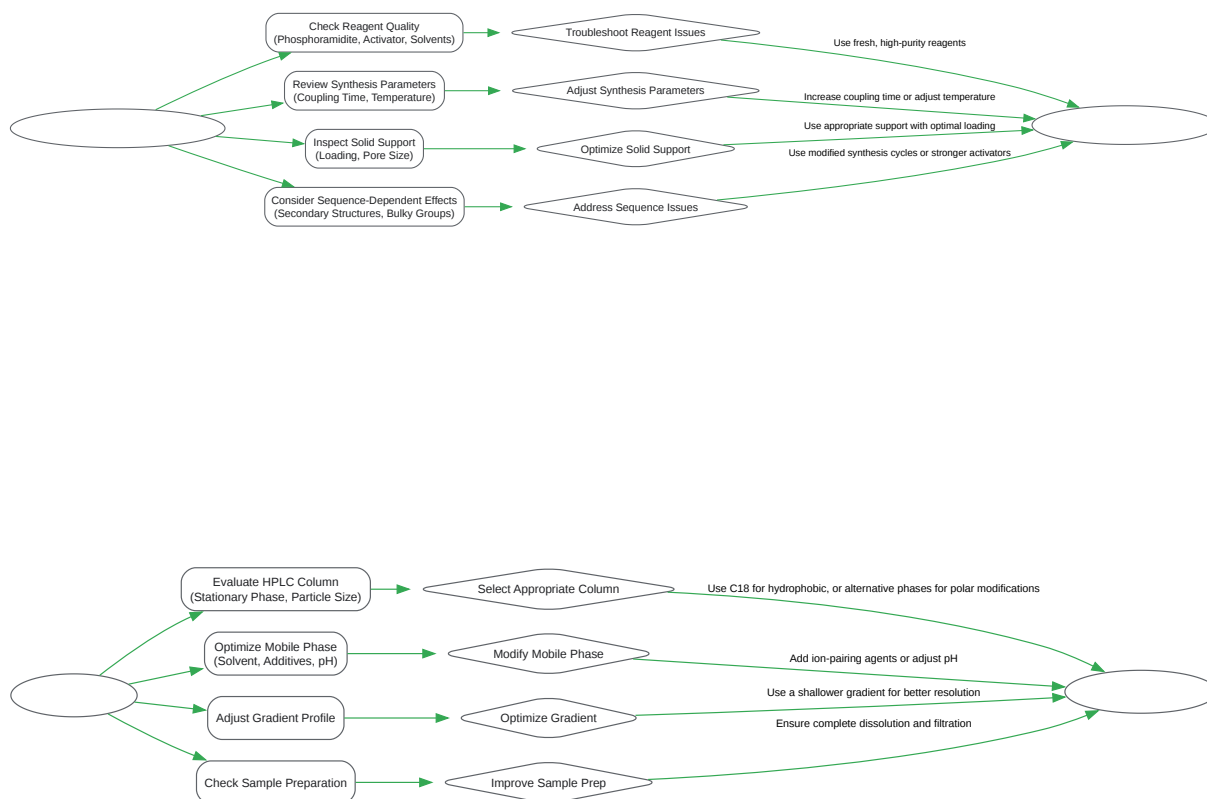
Low Coupling Efficiency in Solid-Phase Synthesis

Question: I am observing low coupling efficiency during the solid-phase synthesis of an oligonucleotide containing a modified nucleoside. What are the possible causes and solutions?

Answer:

Low coupling efficiency is a common issue that can arise from several factors. A systematic approach to troubleshooting is recommended.

Troubleshooting Workflow:



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